

3-Bromo-5-(trifluoromethoxy)phenylboronic acid structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Bromo-5-(trifluoromethoxy)phenylboronic acid

Cat. No.: B1372499

[Get Quote](#)

An In-depth Technical Guide to **3-Bromo-5-(trifluoromethoxy)phenylboronic acid**: Structure, Synthesis, and Application

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung Verfasst von: Ihrem leitenden Anwendungswissenschaftler

Zusammenfassung für die Geschäftsleitung

3-Brom-5-(trifluormethoxy)phenylboronsäure ist ein hochentwickelter chemischer Baustein, der für die moderne medizinische Chemie und die Entdeckung von niedermolekularen Medikamenten von entscheidender Bedeutung ist. Seine molekulare Architektur, die sich durch eine elektronenarme Trifluormethoxygruppe und ein strategisch platziertes Bromatom auszeichnet, bietet eine duale Reaktivität, die eine sequentielle, kontrollierte Einführung von molekularer Komplexität ermöglicht. Dieser Leitfaden bietet eine umfassende technische Untersuchung der Verbindung, von ihrer Synthese bis zu ihrer Anwendung in der Palladium-katalysierten Kreuzkupplung, insbesondere der Suzuki-Miyaura-Reaktion. Wir konsolidieren bewährte Protokolle, mechanistische Erkenntnisse und Strategien zur Fehlerbehebung, um Forschern die Möglichkeit zu geben, dieses vielseitige Reagenz effektiv in ihren Arzneimittelentwicklungsprogrammen einzusetzen.

Strategische Bedeutung in der Arzneimittelentwicklung

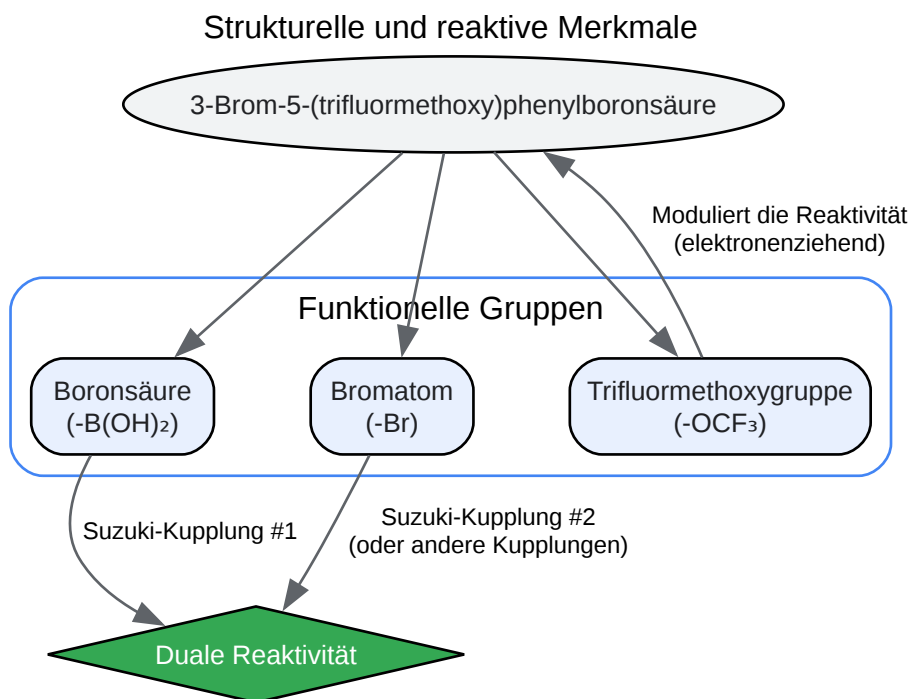
Die Integration von Fluor in pharmazeutische Wirkstoffe ist eine bewährte Strategie zur Verbesserung pharmakokinetischer und pharmakodynamischer Eigenschaften. Die Trifluormethoxygruppe (-OCF₃) ist in dieser Hinsicht besonders vorteilhaft. Im Gegensatz zur verwandten Trifluormethylgruppe (-CF₃) bietet die -OCF₃-Gruppe eine einzigartige Kombination aus hoher Lipophilie und metabolischer Stabilität, während sie gleichzeitig als schwacher Wasserstoffbrückenakzeptor fungieren kann.[1][2] Diese Eigenschaften können zu einer verbesserten Zellmembranpermeabilität, einer erhöhten metabolischen Halbwertszeit und einer optimierten Bindungsaffinität am Zielort führen.

3-Brom-5-(trifluormethoxy)phenylboronsäure nutzt diese Vorteile, indem es die -OCF₃-Gruppe in ein Gerüst einbettet, das für die Fragment-basierte Wirkstoffentdeckung und die Optimierung von Leitsubstanzen vorbereitet ist. Das Vorhandensein sowohl einer Boronsäure als auch eines Bromatoms ermöglicht eine orthogonale Synthesestrategie, bei der jede Position selektiv in nachfolgenden Kreuzkupplungsreaktionen funktionalisiert werden kann.

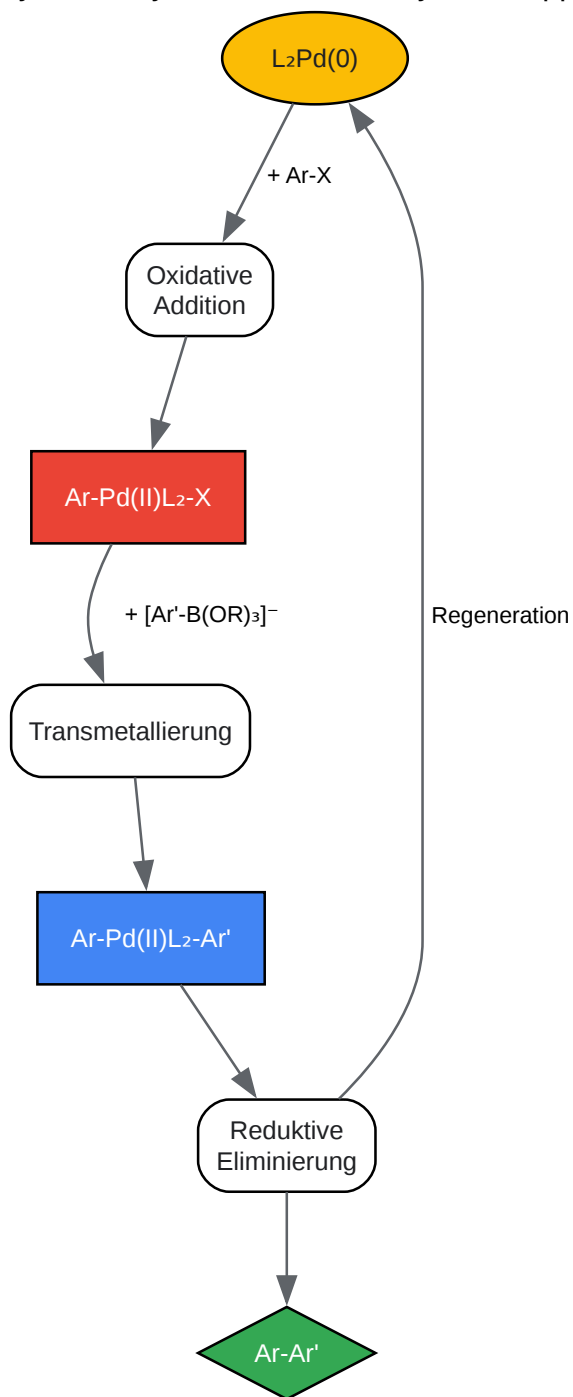
Molekulare Struktur und Reaktivitätsanalyse

Die chemische Persönlichkeit von 3-Brom-5-(trifluormethoxy)phenylboronsäure wird durch das Zusammenspiel ihrer funktionellen Gruppen bestimmt.

- Boronsäure (-B(OH)₂): Dies ist der primäre reaktive Angriffspunkt für die Suzuki-Miyaura-Kreuzkupplung, der die Bildung einer neuen Kohlenstoff-Kohlenstoff-Bindung ermöglicht.
- Bromatom (-Br): Als vielseitige Austrittsgruppe ermöglicht es eine zweite Kupplungsreaktion, typischerweise unter etwas schärferen Bedingungen als die Boronsäure-Kupplung. Die Reaktivitätsreihenfolge für Halogene in der oxidativen Addition an Palladium(0) ist I > Br > Cl.[3]
- Trifluormethoxygruppe (-OCF₃): Als stark elektronenziehende Gruppe beeinflusst sie die Elektronendichte des aromatischen Rings erheblich. Dies erhöht die Reaktivität des Bromatoms bei der oxidativen Addition und beeinflusst die Kinetik der Transmetallierungsstufe, an der die Boronsäure beteiligt ist.



Katalytischer Zyklus der Suzuki-Miyaura-Kupplung

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Some mechanistic aspects regarding the Suzuki–Miyaura reaction between selected ortho-substituted phenylboronic acids and 3,4,5-tribromo-2,6-dimethylpyridine - PMC [pmc.ncbi.nlm.nih.gov]
- 3. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [3-Bromo-5-(trifluoromethoxy)phenylboronic acid structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1372499#3-bromo-5-trifluoromethoxy-phenylboronic-acid-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com